

Phenylacetate as a Substrate for Phenylacetate-CoA Ligase: Application Notes and Protocols

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Compound of Interest

Compound Name: **Phenylacetate**

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Introduction

Phenylacetate-CoA ligase (EC 6.2.1.30), also known as phenylacetyl-CoA ligase, is a key enzyme in the metabolic pathways of phenylalanine and **phenylacetate**.^{[1][2]} It catalyzes the ATP-dependent activation of **phenylacetate** to its corresponding coenzyme A (CoA) thioester, phenylacetyl-CoA.^{[1][3]} This reaction is the initial and committing step in the aerobic degradation of **phenylacetate** in various microorganisms and is also relevant in human metabolism, particularly in the context of nitrogen excretion in patients with urea cycle defects.^{[3][4]} Understanding the kinetics and regulation of this enzyme is crucial for applications in bioremediation, metabolic engineering, and drug development.

These application notes provide a comprehensive overview of **phenylacetate** as a substrate for **phenylacetate**-CoA ligase, including detailed protocols for enzyme purification, activity assays, and kinetic analysis.

Data Presentation

Table 1: Kinetic Parameters of Phenylacetate-CoA Ligase with Phenylacetate

The following table summarizes the kinetic constants of **phenylacetate**-CoA ligase from various organisms with **phenylacetate** as the substrate. This data is essential for comparative

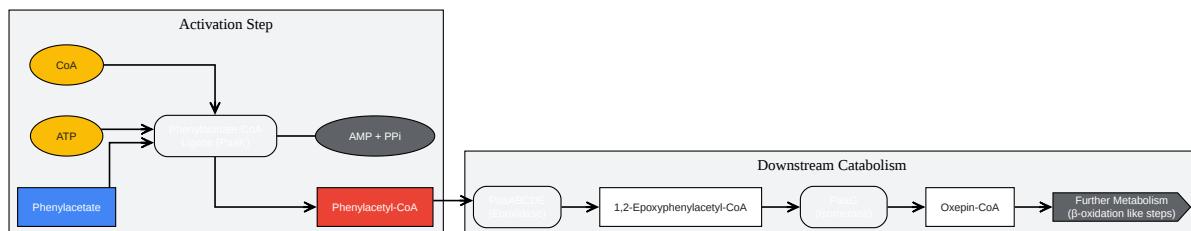
analysis and for designing experiments involving this enzyme.

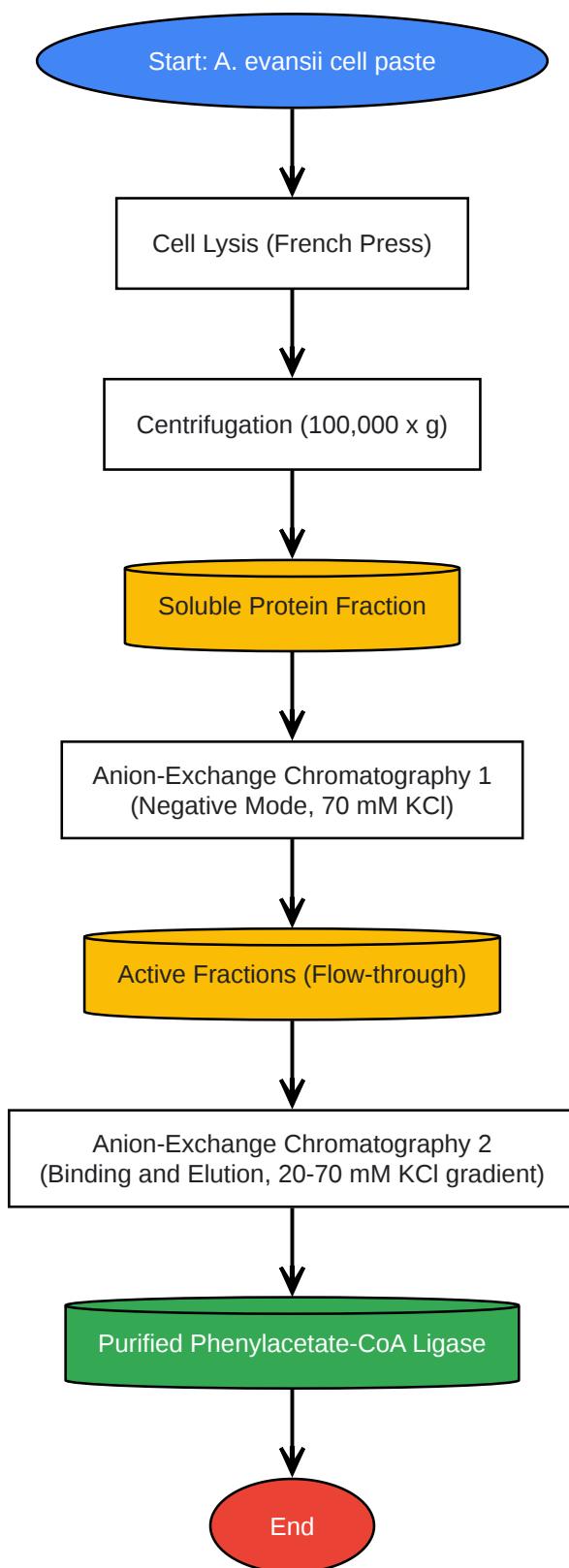
Organism	Km for Phenyl acetate (μM)	Km for ATP (μM)	Km for CoA (μM)	Vmax (μmol/min/mg)	kcat (s-1)	Optimal pH	Optimal Temperature (°C)	Reference(s)
Azoarcus evansii	14	60	45	48	40	8.0 - 8.5	37	[5] [6]
Thermus thermophilus	50	6	30	24	-	-	75	[1]
Pseudomonas putida	16500	9700	1000	-	-	8.2	30	[7] [8]

Note: The kinetic parameters can vary depending on the assay conditions and the purity of the enzyme preparation.

Signaling and Metabolic Pathways

The activation of **phenylacetate** by **phenylacetate-CoA ligase** is the first step in a multi-enzyme cascade for its catabolism. The resulting phenylacetyl-CoA is then further metabolized through a series of oxidation and ring-opening reactions.





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